

An In-depth Technical Guide to 2,3,5-Trifluoro-4-pyridinamine

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Compound of Interest

Compound Name: **2,3,5-Trifluoro-4-pyridinamine**

Cat. No.: **B009616**

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This guide provides a comprehensive technical overview of **2,3,5-Trifluoro-4-pyridinamine**, a fluorinated pyridine derivative of significant interest to researchers and professionals in drug development and chemical synthesis. We will delve into its core molecular and physical properties, offering insights grounded in established scientific principles.

Section 1: Introduction to 2,3,5-Trifluoro-4-pyridinamine

2,3,5-Trifluoro-4-pyridinamine is a specialized aromatic amine that serves as a critical building block in the synthesis of complex organic molecules. The strategic placement of fluorine atoms on the pyridine ring imparts unique electronic properties, significantly influencing its reactivity and the characteristics of its derivatives. Understanding these fundamental properties is paramount for its effective application in research and development.

Section 2: Molecular Structure and Weight

The structural integrity and molecular weight of a compound are foundational to its chemical identity and behavior. For **2,3,5-Trifluoro-4-pyridinamine**, these parameters dictate its stoichiometric relationships in reactions and its interactions with biological systems.

The empirical and molecular formula for **2,3,5-Trifluoro-4-pyridinamine** is $C_5H_3F_3N_2$.^[1] Based on this composition, the calculated molecular weight is 148.09 g/mol .^[1] This value is crucial for accurate mass-based measurements in experimental protocols.

The molecule consists of a pyridine ring substituted with three fluorine atoms at the 2, 3, and 5 positions, and an amine group at the 4-position. This arrangement of electron-withdrawing fluorine atoms and an electron-donating amino group creates a unique electronic landscape on the aromatic ring.

To visually represent this structure, a DOT script for Graphviz is provided below:

Caption: Molecular structure of **2,3,5-Trifluoro-4-pyridinamine**.

Section 3: Physicochemical Properties

A summary of the key physicochemical properties of **2,3,5-Trifluoro-4-pyridinamine** is presented in the table below. These properties are essential for designing experimental conditions, including solvent selection, reaction temperatures, and purification methods.

Property	Value	Source
CAS Number	105252-95-7	[1]
Molecular Formula	C ₅ H ₃ F ₃ N ₂	[1]
Molecular Weight	148.09 g/mol	[1]

Note: Experimental data for properties such as melting point, boiling point, and density are not readily available in the public domain for this specific isomer. Researchers should perform their own characterization or consult specialized commercial suppliers for this information.

Section 4: Synthesis and Reactivity Insights

The synthesis of fluorinated pyridines often involves nucleophilic aromatic substitution reactions on more highly fluorinated precursors. For instance, the synthesis of aminopyridine derivatives can be achieved by reacting a suitable fluoropyridine with an ammonia source. The presence of multiple fluorine atoms activates the pyridine ring towards such substitutions.

The amino group in **2,3,5-Trifluoro-4-pyridinamine** can undergo a variety of chemical transformations, making it a versatile intermediate. These reactions include diazotization followed by substitution, acylation, and alkylation, providing pathways to a diverse range of functionalized pyridine compounds. The fluorine atoms, while generally stable, can also be

displaced under specific and often harsh reaction conditions, offering further synthetic possibilities.

Section 5: Applications in Research and Development

Fluorinated organic compounds are of immense interest in medicinal chemistry and materials science. The introduction of fluorine can significantly alter a molecule's metabolic stability, lipophilicity, and binding affinity to biological targets. Therefore, **2,3,5-Trifluoro-4-pyridinamine** serves as a valuable scaffold for the development of novel pharmaceuticals and agrochemicals. Its unique substitution pattern can be exploited to fine-tune the properties of lead compounds in drug discovery programs.

Section 6: Safety and Handling

As with any chemical reagent, proper safety precautions should be observed when handling **2,3,5-Trifluoro-4-pyridinamine**. It is advisable to consult the Safety Data Sheet (SDS) provided by the supplier for detailed information on toxicity, handling, storage, and disposal. In general, it should be handled in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn.

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References

- 1. scbt.com [scbt.com]
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